

O-Methylmurrayamine A: A Comprehensive Review for Cancer Research

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Compound of Interest

Compound Name: O-Methylmurrayamine A

Cat. No.: B1255133

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

O-Methylmurrayamine A is a pyranocarbazole alkaloid isolated from the leaves of *Murraya koenigii*, a plant widely used in traditional medicine.[1][2] Recent preclinical studies have highlighted its potential as an anti-cancer agent, particularly in the context of colon cancer. This technical guide provides a comprehensive review of the existing literature on **O-Methylmurrayamine A**, focusing on its mechanism of action, experimental data, and relevant protocols to support further cancer research and drug development efforts.

Anti-Proliferative Activity and Cytotoxicity

O-Methylmurrayamine A has demonstrated potent anti-proliferative activity against human colon cancer cell lines. The primary quantitative data available pertains to its effect on DLD-1 colon cancer cells.

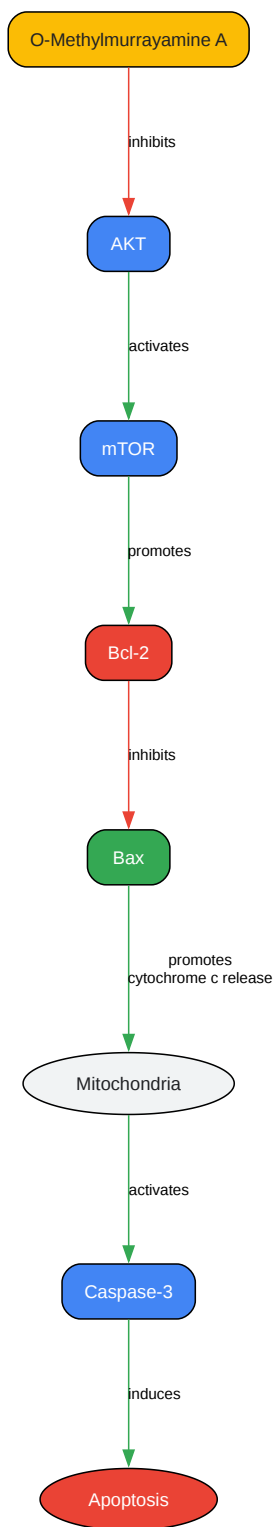
Cell Line	Compound	IC50 Value (μM)	Non-Cancerous Cell Lines (Cytotoxicity)	Reference
DLD-1	O-Methylmurrayamine A	17.9	No significant cytotoxicity in HEK-293 and HaCaT cells	[1] [2]
DLD-1	Murrayazoline (for comparison)	5.7	No significant cytotoxicity in HEK-293 and HaCaT cells	[1] [2]

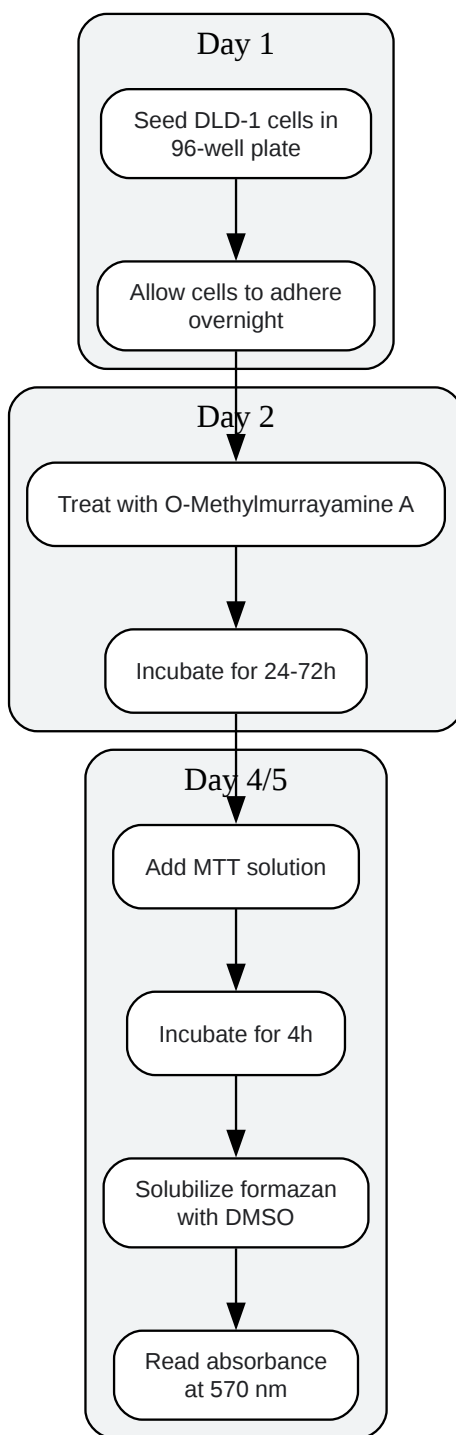
Mechanism of Action: Induction of Apoptosis and Cell Cycle Arrest

The anti-cancer effects of **O-Methylmurrayamine A** in DLD-1 colon cancer cells are attributed to its ability to induce mitochondrial apoptosis and cause cell cycle arrest at the G2/M phase.[\[1\]](#)[\[2\]](#) This is achieved through the downregulation of the mTOR/AKT signaling pathway.[\[1\]](#)[\[2\]](#)

Signaling Pathway

O-Methylmurrayamine A treatment leads to the downregulation of the Akt/mTOR pathway, a critical signaling cascade for cell survival and proliferation.[\[1\]](#)[\[2\]](#) This inhibition subsequently leads to an increased Bax/Bcl-2 protein expression ratio and the activation of caspase-3, culminating in caspase-dependent apoptosis.[\[1\]](#)[\[2\]](#)





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References

- 1. researchgate.net [researchgate.net]
- 2. Anti-colon cancer activity of *Murraya koenigii* leaves is due to constituent murrayazoline and O-methylmurrayamine A induced mTOR/AKT downregulation and mitochondrial apoptosis - PubMed [pubmed.ncbi.nlm.nih.gov]
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